Cyantraniliprole: A Technical Review of its Environmental Fate

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Compound of Interest		
Compound Name:	Cyantraniliprole	
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the environmental fate of **cyantraniliprole**, a second-generation anthranilic diamide insecticide. **Cyantraniliprole** is utilized for the control of a broad spectrum of chewing and sucking insect pests on a variety of crops, including vegetables, fruits, and turf.[1][2] Its mode of action involves the activation of insect ryanodine receptors, leading to muscle paralysis and eventual death of the target pest. [1][2][3] This document summarizes key quantitative data, details experimental methodologies from cited studies, and visualizes critical pathways and workflows to facilitate a deeper understanding of the compound's behavior in the environment.

Physicochemical Properties

Cyantraniliprole's environmental behavior is influenced by its inherent physicochemical properties. It is characterized by moderate water solubility, which is pH-dependent, and very low volatility.[3]

Property	Value	Source
Water Solubility	~17 mg/L (pH 4), ~12 mg/L (pH 7), ~6 mg/L (pH 9) at 20°C	[2][3]
Vapor Pressure	< 3.85 x 10^{-17} mm Hg	[1]
Henry's Law Constant	1.7 x 10^{-18} atm m³/mole	[1]
log K_ow (Octanol-Water Partition Coefficient)	1.9	[2]

Degradation and Dissipation in the Environment

Cyantraniliprole degrades in the environment through a combination of biotic and abiotic processes, including microbial metabolism, hydrolysis, and photolysis. The rate of degradation is influenced by factors such as soil type, temperature, moisture, and sunlight exposure.

Soil

In the soil environment, **cyantraniliprole** dissipates through microbial degradation and, to a lesser extent, photolysis on the soil surface.

Table 1: Soil Dissipation of **Cyantraniliprole**

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Condition	Half-life (DT$_{50}$)	Source
Aerobic Metabolism	16.2 to 89.4 days	[1]
Anaerobic Metabolism	4.3 days	[1]
Soil Photolysis (Moist)	12.5 days	[1]
Soil Photolysis (Air-dried)	308 days	[1]
Field Dissipation	16.9 to 51.3 days	[4]
Field Dissipation (Pakchoi)	8.7 to 18.2 days	[5][6]
Field Dissipation (Grape Rhizosphere)	15 to 21 days	[7]
Field Dissipation (Tomato)	5.92 days	

Under aerobic conditions, half-lives can range from 16.2 to 89.4 days.[1] Anaerobic degradation is more rapid, with a reported half-life of 4.3 days.[1] Phototransformation on moist soil surfaces can be a significant route of dissipation, with a DT$_{50}$ of 12.5 days; however, in air-dried soil, photolysis is substantially slower (DT$_{50}$ of 308 days).[1] Field dissipation studies have shown DT$_{50}$ values ranging from 16.9 to 51.3 days.[4] In specific crop settings, half-lives have been observed to be between 8.7 and 18.2 days in pakchoi soil and 15 to 21 days in grape rhizosphere soil.[5][6][7][8]

Aquatic Systems

In aquatic environments, hydrolysis and photolysis are the primary mechanisms of **cyantraniliprole** degradation.

Table 2: Aquatic Dissipation of **Cyantraniliprole**

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Process	Condition	Half-life (DT$_{50}$) / Dissipation Time (DT$_{90}$)	Source
Hydrolysis	pH 4, 20°C	DT$_{50}$: 260.5 days	[3]
	pH 7, 20°C	DT$_{50}$: 60.7 days	[3]
	pH 9, 20°C	DT$_{50}$: 1.77 days	[3]
	pH 4, 25°C	DT$_{50}$: 212 days, DT$_{90}$: 705 days	[9]
	pH 9	DT$_{50}$: 0.86 days	[1]
Aqueous Photolysis	Natural Water, 25°C	DT$_{50}$: 0.22 days, DT$_{90}$: 0.72 days	[9]
	pH 4 Buffer, 25°C	DT$_{50}$: 0.17 days, DT$_{90}$: 0.57 days	[9]
	Aqueous Environment	Half-life: 7.9 hours	[1]
Aerobic Aquatic Metabolism		3.9 to 25.1 days	[1]
Anaerobic Aquatic Metabolism		2.4 to 12 days	[1]

Hydrolysis of **cyantraniliprole** is highly pH-dependent. It is relatively stable under acidic conditions (DT$_{50}$ of 260.5 days at pH 4 and 20°C) but degrades rapidly under alkaline conditions (DT$_{50}$ of 1.77 days at pH 9 and 20°C).[3] Photodegradation in water is a major pathway for dissipation, with reported half-lives as short as 7.9 hours.[1] In natural water under continuous artificial sunlight, the DT$_{50}$ was found to be 0.22 days.[9] Aerobic and anaerobic metabolism in aquatic systems also contribute to its degradation, with half-lives ranging from 3.9 to 25.1 days and 2.4 to 12 days, respectively.[1]

Mobility in Soil

The mobility of **cyantraniliprole** in soil is considered to be medium to high.[3] This suggests a potential for leaching into groundwater, a concern that has been noted in risk assessments.[1]

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The mobility of its degradation products varies, with some being more mobile than the parent compound.[1][3]
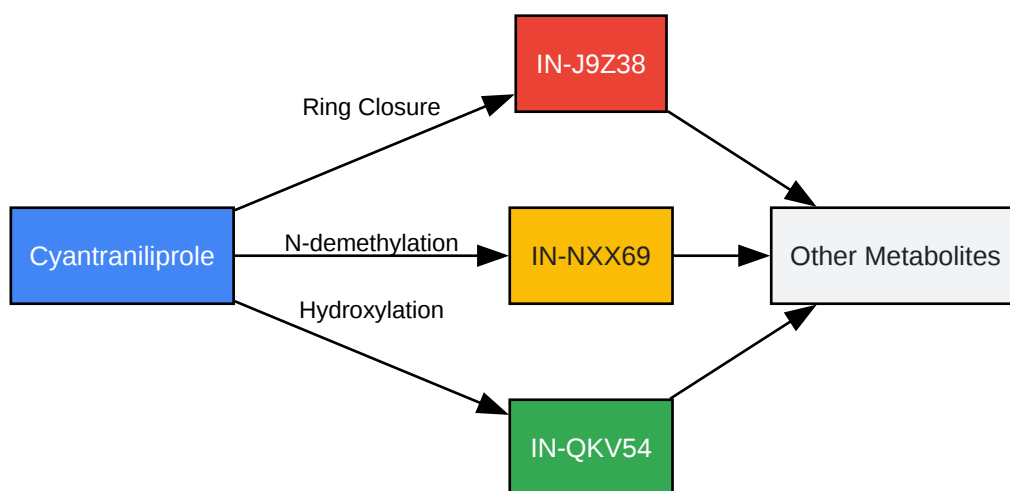
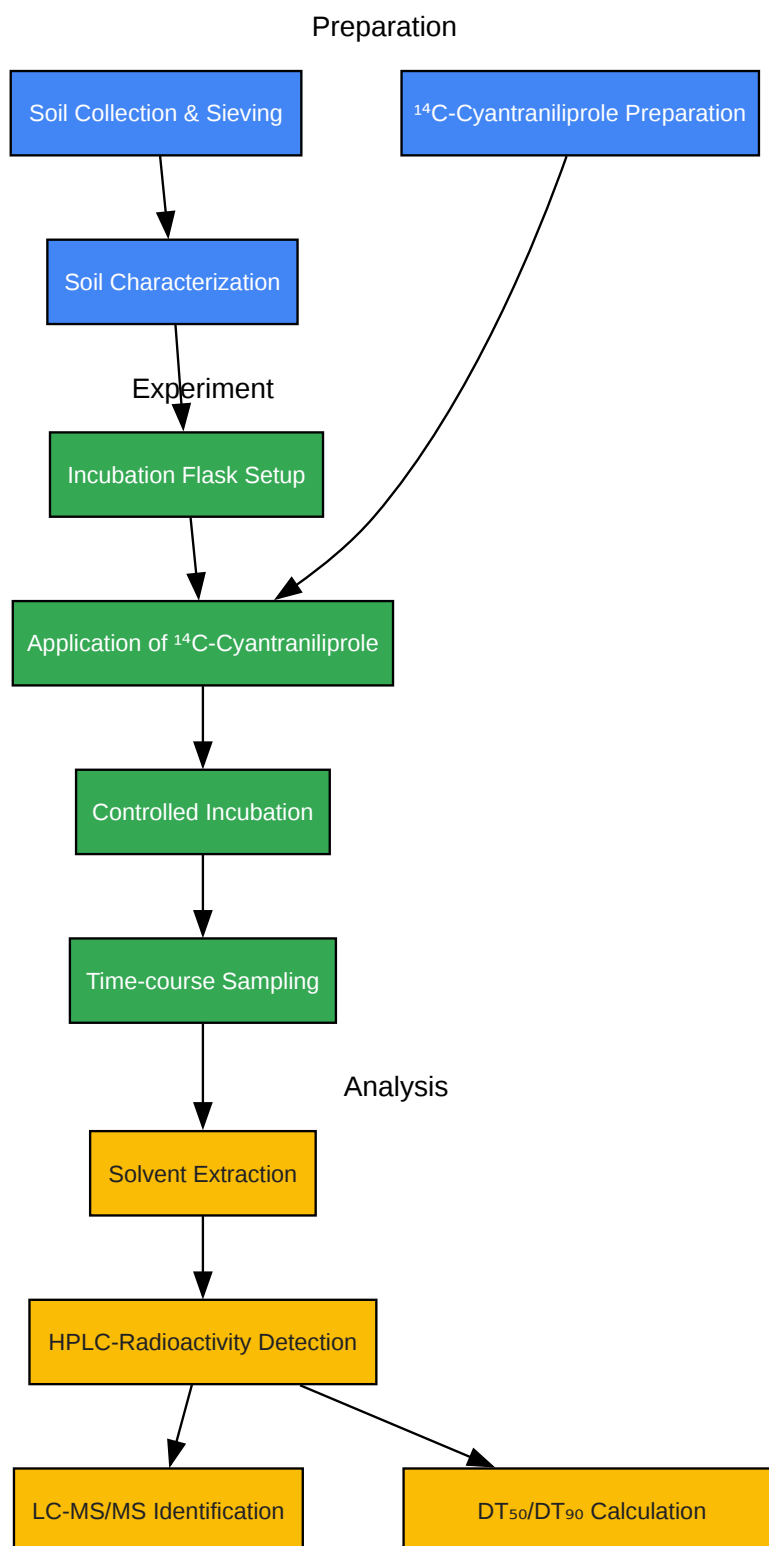Table 3: Soil Mobility of **Cyantraniliprole** and its Metabolites

Compound	Adsorption Coefficient (Kfoc) (mL/g)	Mobility Classification	Source
Cyantraniliprole	241 (Adsorption)	Medium to High	[1][3]
IN-JSE76	25	Highly to Very Highly Mobile	[3]
IN-K5A79	36	Highly to Very Highly Mobile	[3]
IN-J9Z38	4774	Slightly Immobile to Immobile	[3]
IN-QKV54	4120	Slightly Immobile to Immobile	[3]

Degradation Pathways and Major Metabolites

The degradation of **cyantraniliprole** in the environment leads to the formation of several metabolites. The primary transformation pathways include ring closure, N-demethylation, and hydroxylation.[10]

A number of major degradation products have been identified, including IN-J9Z38, IN-NXX69, IN-QKV54, IN-NXX70, and IN-QKV55.[1][9] Of these, IN-J9Z38 is frequently reported as a major metabolite in soil and water.[2][7][11][12] Some of the major degradates are more persistent and mobile than the parent compound.[1]

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Preparation

Soil Collection & Sieving

¹⁴C-Cyantraniliprole Preparation

Soil Characterization

Experiment

Incubation Flask Setup

Application of ¹⁴C-Cyantraniliprole

Controlled Incubation

Time-course Sampling

Analysis

Solvent Extraction

HPLC-Radioactivity Detection

LC-MS/MS Identification

DT_{50}/DT_{90} Calculation

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